

Personal protective equipment for handling Psoromic Acid

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Compound of Interest

Compound Name: Psoromic Acid

Cat. No.: B1678306

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Essential Safety and Handling Guide for Psoromic Acid

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Psoromic Acid**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and minimizing risks.

Hazard Identification and Classification

Psoromic Acid is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^[1]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.^[1]

Physical and Chemical Properties

Property	Value
Synonyms	NSC 92186, Parellic Acid
Molecular Formula	C18H14O8
Molecular Weight	358.302
Appearance	Powder
Storage Temperature	-20°C (as powder), -80°C (in solvent)[1][2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment is mandatory when handling **Psoromic Acid**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles with Side-Shields	Must meet American National Standards Institute (ANSI) Z-87 standards. A face shield should be used in addition to goggles when there is a high risk of splashing.[1][4][5][6]
Hand Protection	Protective Gloves	Nitrile or butyl rubber gloves are recommended. Gloves must be inspected before use and changed regularly (every 30-60 minutes) or immediately if contaminated or damaged.[1][2][4][7]
Body Protection	Impervious Clothing/Lab Coat	A long-sleeved, impermeable lab coat that closes in the back is required.[1][8] For tasks with a higher risk of splashes, a chemically resistant apron or suit should be worn.
Respiratory Protection	Suitable Respirator	An N95 mask may be sufficient for low-fume environments. For situations with potential for aerosol generation or in case of spills, a full-face respirator with an appropriate acid gas cartridge is necessary.[1][2][4] A proper fit test is essential.[4]

Operational Plans: Handling and Storage Protocols

Adherence to strict operational protocols is critical to prevent accidental exposure and contamination.

Safe Handling Procedures

- Work Area Preparation: Always handle **Psoromic Acid** in a well-ventilated area, preferably within a chemical fume hood.^[1] Ensure an eye-wash station and safety shower are accessible.^[1]
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory where **Psoromic Acid** is handled.^[1]
- Preventing Exposure: Avoid all direct contact with the skin and eyes.^[2] Do not inhale dust or aerosols.^{[1][2]}
- Post-Handling: Wash hands and any exposed skin thoroughly after handling the substance.^{[1][2]} Remove contaminated clothing immediately and wash it before reuse.^[2]

Storage Plan

- Container: Keep the container tightly sealed.^{[1][2]}
- Location: Store in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.^{[1][2]}
- Temperature: For long-term storage, maintain a temperature of -20°C for the powder form and -80°C when in solvent.^{[1][2]}

Emergency and Disposal Plans

Immediate and appropriate action during an emergency is vital.

Emergency Procedures: Accidental Exposure

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids apart.[1][2][9] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention from a physician.[1][2]
Skin Contact	Remove all contaminated clothing immediately. [2] Rinse the affected skin area thoroughly with plenty of water.[1][2] Call a physician for guidance.[1][2]
Inhalation	Move the individual to fresh air immediately.[1] [2] If breathing is difficult, administer oxygen or perform cardiopulmonary resuscitation (CPR) if breathing has stopped. Avoid mouth-to-mouth resuscitation.[1] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[1][2] Wash out the mouth with copious amounts of water.[1][2] If the person feels unwell, call a poison center or a physician immediately.[1]

Emergency Procedures: Spills and Fire

- Spills:
 - Evacuate all non-essential personnel from the spill area.[1]
 - Ensure adequate ventilation.[1]
 - Wear full personal protective equipment, including respiratory protection.[1][2]
 - Contain the spill to prevent it from entering drains or water courses.[1][2]
 - For liquid spills, absorb with an inert, finely-powdered material like diatomite.[1] For solid spills, carefully sweep or scoop up the material without creating dust.[2]

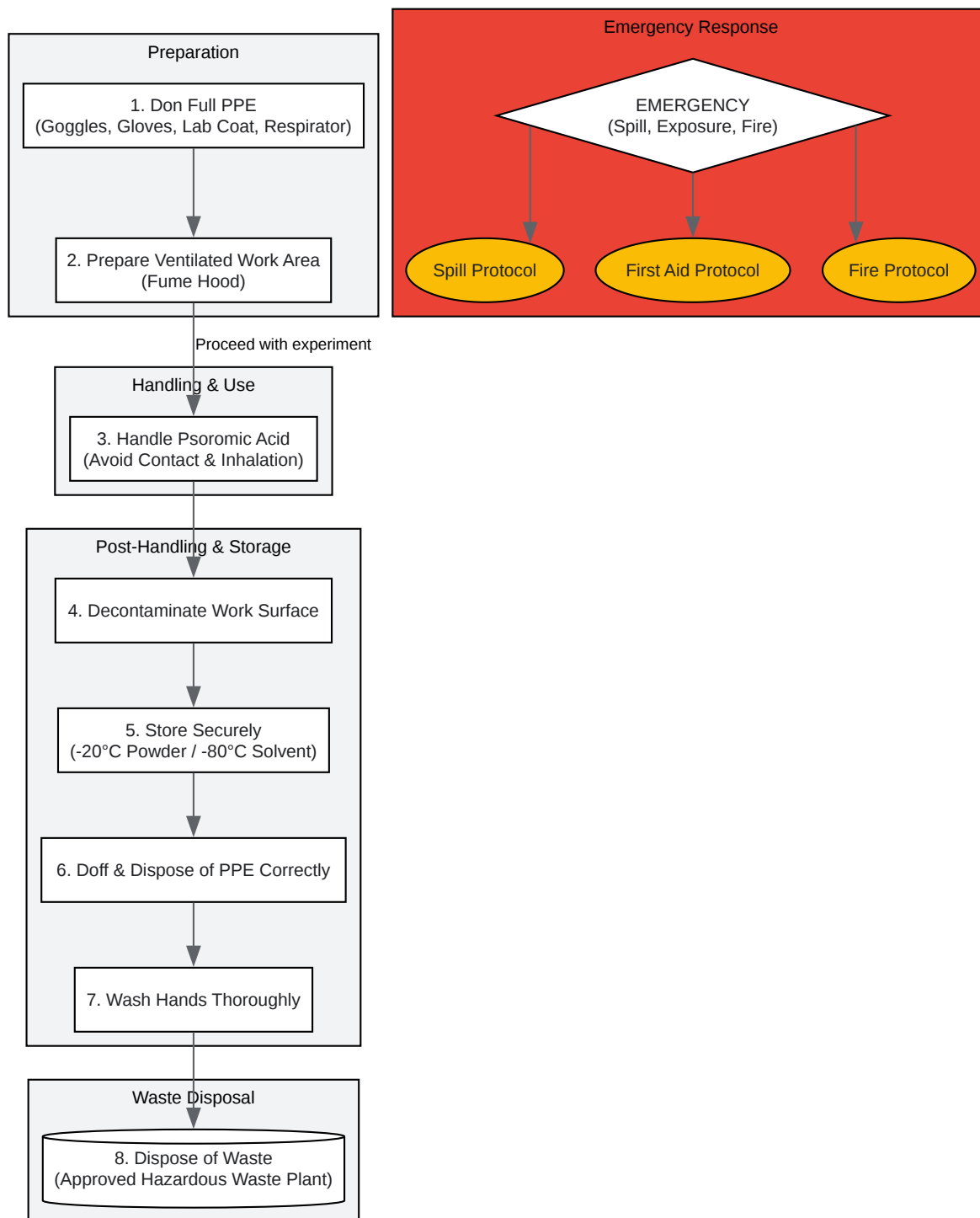
- Place the contained waste into a suitable, closed container for disposal.[2]
- Decontaminate the spill area and any equipment used by scrubbing with alcohol.[1]
- Fire:
 - Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2]
 - Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing.[1][2]
 - Hazards: Combustion may produce irritant fumes.[1]

Disposal Plan

- Waste Disposal: **Psoromic Acid** and its containers must be disposed of as hazardous waste.[1]
- Procedure: Dispose of the contents and container at an approved waste disposal facility in accordance with all local, state, and federal regulations.[1]
- Environmental Precaution: Do not allow the substance to be released into the environment.
[1] Collect any spillage.[1]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Psoromic Acid**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Psoromic Acid**.

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